

Demethylregelin: A Technical Overview of its Chemical Profile and Biological Activity

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Compound of Interest

Compound Name: Demethylregelin

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Abstract

Demethylregelin is a naturally occurring triterpenoid that has garnered interest for its potential therapeutic properties. This document provides a comprehensive technical guide on the chemical structure, physicochemical properties, and known biological activities of **demethylregelin**. Particular focus is given to its anti-inflammatory effects through the inhibition of inducible nitric oxide synthase (iNOS) and subsequent nitric oxide (NO) production. This guide includes a summary of its chemical identifiers, a compilation of its known properties, a generalized experimental protocol for assessing its anti-inflammatory activity, and a diagram of the implicated signaling pathway.

Chemical Structure and Identification

Demethylregelin, also known as Regelin acid, is a complex triterpene with the systematic IUPAC name (1R,2R,4S,4aR,6aR,6aS,6bR,8aR,12aR,14bS)-4-hydroxy-1,4a,6a,6b,9,9,12a-heptamethyl-10-oxo-1,2,3,4,5,6,6a,7,8,8a,11,12,13,14b-tetradecahydronicene-2-carboxylic acid.^[1] Its chemical structure is characterized by a polycyclic framework, a carboxylic acid group, a hydroxyl group, and multiple methyl substitutions.

Table 1: Chemical Identifiers of **Demethylregelin**

Identifier	Value
IUPAC Name	(1R,2R,4S,4aR,6aR,6aS,6bR,8aR,12aR,14bS)-4-hydroxy-1,4a,6a,6b,9,9,12a-heptamethyl-10-oxo-1,2,3,4,5,6,6a,7,8,8a,11,12,13,14b-tetradecahydronicene-2-carboxylic acid[1]
Molecular Formula	C ₃₀ H ₄₆ O ₄ [1]
CAS Number	173991-81-6[1]
ChEMBL ID	CHEMBL518044[1]
PubChem CID	44559663[1]
SMILES	<chem>C[C@H]1--INVALID-LINK--C([C@@H]5CC[C@]4([C@@]3(CC2)C)C(C)C)C)O">C@@HC(=O)O</chem> [1]
InChI	InChI=1S/C30H46O4/c1-17-18(25(33)34)16-23(32)28(5)14-15-29(6)19(24(17)28)8-9-21-27(4)12-11-22(31)26(2,3)20(27)10-13-30(21,29)7/h8,17-18,20-21,23-24,32H,9-16H2,1-7H3,(H,33,34)/t17-,18+,20-,21+,23-,24-,27-,28-,29+,30+/m0/s1[1]
InChIKey	QGMNTKNSMLYTKS-BHHXOIJJSA-N[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **demethylregelin** are not readily available in the public domain. The following table summarizes computed properties from the PubChem database.

Table 2: Computed Physicochemical Properties of **Demethylregelin**

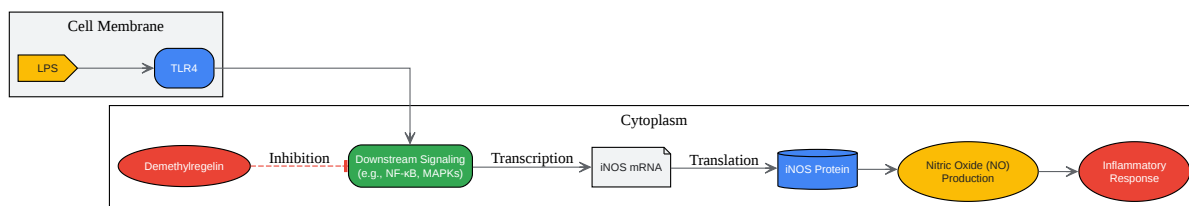
Property	Value	Source
Molecular Weight	470.7 g/mol	PubChem[1]
XLogP3	5.9	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	470.33960994	PubChem[1]
Monoisotopic Mass	470.33960994	PubChem[1]
Topological Polar Surface Area	74.6 Å ²	PubChem[1]
Heavy Atom Count	34	PubChem[1]

Biological Activity and Mechanism of Action

Demethylregelin has been identified as a triterpene with anti-inflammatory properties.[2] Its primary reported mechanism of action is the reduction of inducible nitric oxide synthase (iNOS) protein expression, which in turn decreases the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.[2] Overproduction of NO by iNOS is a key feature of the inflammatory response, and its inhibition is a common target for anti-inflammatory drug development.

Signaling Pathway

The precise signaling pathway through which **demethylregelin** exerts its inhibitory effect on iNOS expression has not been fully elucidated. However, based on the known mechanisms of LPS-induced iNOS expression in macrophages, a putative pathway can be proposed. LPS typically activates Toll-like receptor 4 (TLR4), leading to the activation of downstream signaling cascades, including the NF-κB and MAPK pathways, which are critical for the transcriptional activation of the iNOS gene. It is hypothesized that **demethylregelin** may interfere with one or more steps in this pathway.



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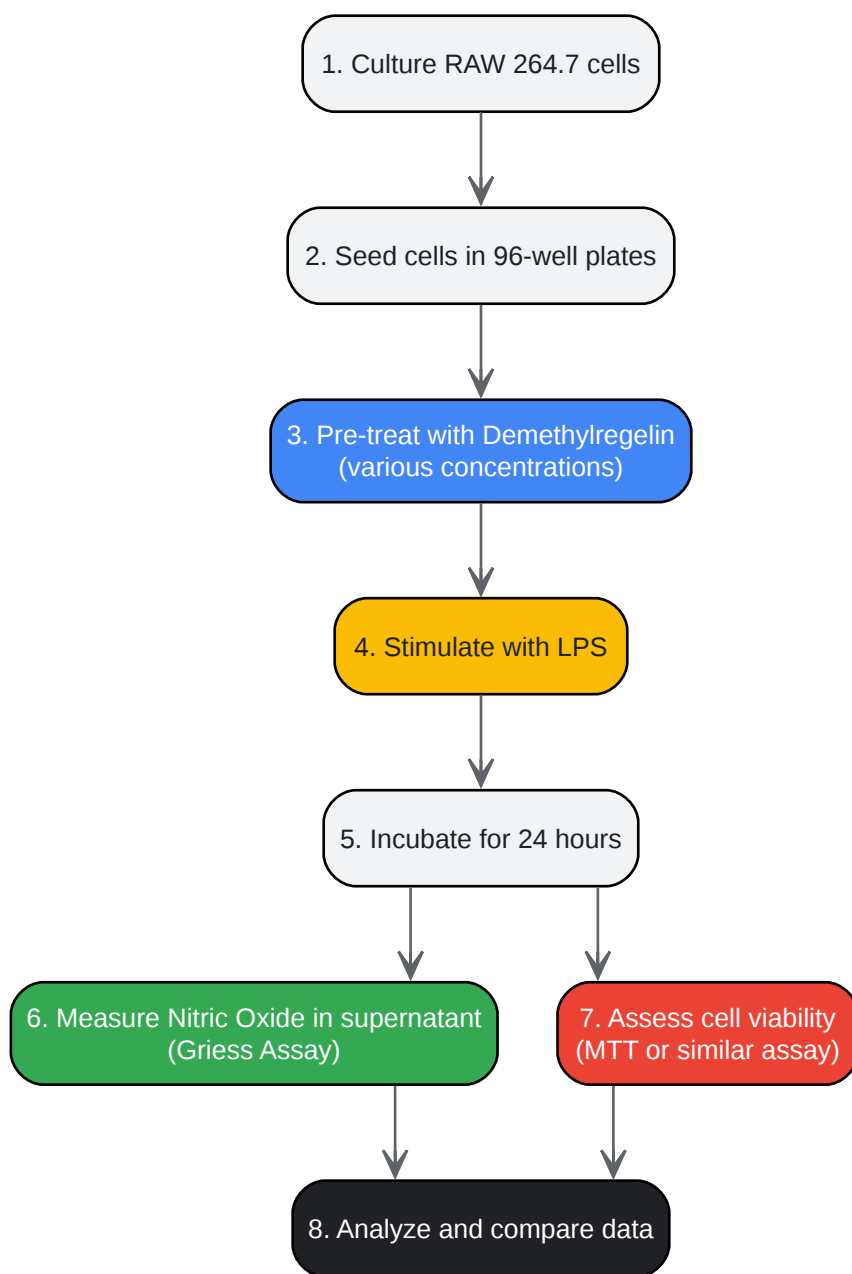
Caption: Putative signaling pathway of **demethylregelin**'s anti-inflammatory action.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and bioactivity testing of **demethylregelin** are not widely published. The following is a generalized workflow for assessing the anti-inflammatory effects of a compound like **demethylregelin**, based on its known activity.

In Vitro Anti-inflammatory Assay Workflow

This workflow outlines the key steps to measure the effect of **demethylregelin** on LPS-induced nitric oxide production in RAW 264.7 macrophages.



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Caption: Generalized workflow for in vitro anti-inflammatory activity assessment.

Detailed Methodologies (Generalized):

- Cell Culture: RAW 264.7 macrophage cells are cultured in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.

- **Cell Plating:** Cells are seeded into 96-well plates at a density of approximately 1×10^5 cells/well and allowed to adhere overnight.
- **Treatment and Stimulation:** The culture medium is replaced with fresh medium containing various concentrations of **demethylregelin**. After a pre-incubation period (e.g., 1 hour), cells are stimulated with lipopolysaccharide (LPS) at a concentration of 1 $\mu\text{g/mL}$.
- **Incubation:** The cells are incubated for 24 hours to allow for iNOS expression and nitric oxide production.
- **Nitric Oxide Measurement (Griess Assay):** The concentration of nitrite (a stable product of NO) in the cell culture supernatant is measured using the Griess reagent. A standard curve using known concentrations of sodium nitrite is used for quantification.
- **Cell Viability Assay:** To ensure that the observed reduction in NO is not due to cytotoxicity, a cell viability assay (e.g., MTT, MTS, or PrestoBlue) is performed in parallel.
- **Data Analysis:** The results are typically expressed as the percentage of NO production relative to the LPS-stimulated control. IC₅₀ values can be calculated to determine the concentration of **demethylregelin** that causes 50% inhibition of NO production.

Conclusion and Future Directions

Demethylregelin is a triterpenoid with documented anti-inflammatory activity, primarily through the inhibition of iNOS expression and NO production. While its basic chemical structure is well-defined, there is a notable lack of publicly available experimental data regarding its physicochemical properties and detailed biological mechanisms. Further research is warranted to isolate and characterize **demethylregelin** in greater detail, including the elucidation of its precise molecular targets within the inflammatory signaling cascade. Such studies would be invaluable for assessing its full therapeutic potential and for guiding the development of novel anti-inflammatory agents.

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